

2,2-dimethoxycyclohexan-1-one CAS number and structure

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Compound of Interest

Compound Name: 2,2-dimethoxycyclohexan-1-one

CAS No.: 38461-13-1

Cat. No.: B3052106

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An In-Depth Technical Guide to **2,2-dimethoxycyclohexan-1-one**: Synthesis, Properties, and Applications

Abstract

This technical guide provides a comprehensive overview of **2,2-dimethoxycyclohexan-1-one**, a specialized α -keto acetal. While this compound is not extensively documented in publicly accessible chemical databases and lacks a registered CAS number, its structure represents a valuable synthetic intermediate for researchers in organic chemistry and drug development. This document extrapolates from established chemical principles and data on analogous structures to present its identification, plausible synthetic routes, predicted chemical and spectroscopic properties, and potential applications. The primary focus is on its utility as a selectively protected dicarbonyl synthon, enabling complex molecular architecture construction.

Introduction and Identification

2,2-dimethoxycyclohexan-1-one is a cyclic ketone featuring a dimethyl ketal (also known as a dimethyl acetal) on the adjacent α -carbon. This unique arrangement of functional groups—a reactive ketone at the C1 position and a protected ketone at the C2 position—makes it a

molecule of significant interest for synthetic chemists. The acetal group serves as a robust protecting group under neutral or basic conditions, allowing for selective chemical transformations at the unprotected ketone.

As of the latest review, a specific CAS Registry Number for **2,2-dimethoxycyclohexan-1-one** has not been assigned, indicating its status as a novel or infrequently synthesized compound. This guide aims to provide a foundational understanding for its synthesis and use.

Chemical Structure:

Caption: Chemical structure of **2,2-dimethoxycyclohexan-1-one**.

Table 1: Core Compound Identifiers and Properties

Property	Value	Source/Method
IUPAC Name	2,2-dimethoxycyclohexan-1-one	IUPAC Nomenclature
Molecular Formula	C ₈ H ₁₄ O ₃	Calculated
Molecular Weight	158.19 g/mol	Calculated
CAS Number	Not Assigned	-
Precursor	Cyclohexane-1,2-dione	[1] [2]
Related Compound (Ketal)	1,1-Dimethoxycyclohexane (CAS: 933-40-4)	[3]
Related Compound (Dione)	Cyclohexane-1,2-dione (CAS: 765-87-7)	[1] [2]

Proposed Synthesis and Experimental Protocol

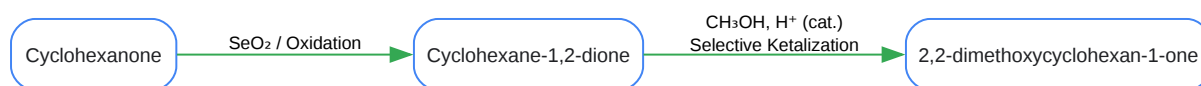
The most direct and logical synthesis of **2,2-dimethoxycyclohexan-1-one** involves the selective protection of one carbonyl group of its precursor, cyclohexane-1,2-dione.

Synthesis of the Precursor: Cyclohexane-1,2-dione

Cyclohexane-1,2-dione can be reliably prepared via the oxidation of cyclohexanone using selenium dioxide (SeO_2). This is a well-established method for introducing a carbonyl group adjacent to an existing one.[1]

Selective Monoketalization

The formation of an acetal from a ketone or aldehyde is an acid-catalyzed equilibrium reaction with an alcohol.[4][5] To synthesize **2,2-dimethoxycyclohexan-1-one**, cyclohexane-1,2-dione is treated with methanol in the presence of an acid catalyst. The key challenge is achieving selective monoketalization, as the second carbonyl group can also react to form a diketal. This can be controlled by using a stoichiometric amount of methanol and carefully managing reaction times.



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Caption: Proposed synthetic workflow for **2,2-dimethoxycyclohexan-1-one**.

Detailed Experimental Protocol (Hypothetical)

- Step 1: Synthesis of Cyclohexane-1,2-dione
 - In a fume hood, dissolve cyclohexanone (1.0 eq) in a suitable solvent such as dioxane.
 - Add selenium dioxide (1.1 eq) portion-wise to the solution.
 - Heat the mixture to reflux and monitor the reaction by TLC until the starting material is consumed.
 - Cool the reaction mixture, and filter to remove the black selenium byproduct.
 - Concentrate the filtrate under reduced pressure and purify the resulting crude dione by distillation or chromatography.
- Step 2: Synthesis of **2,2-dimethoxycyclohexan-1-one**

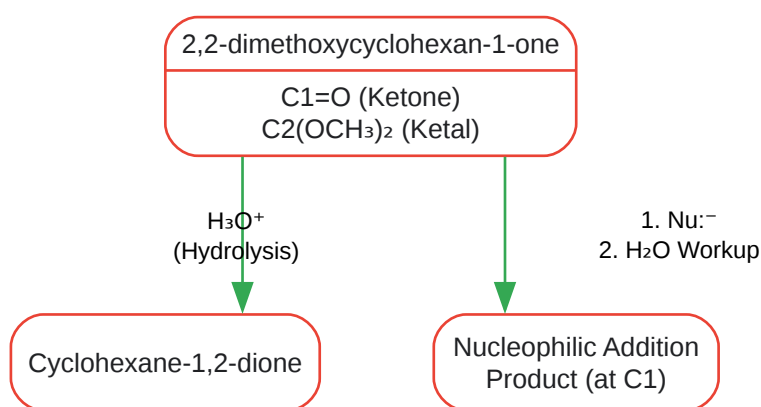
- Dissolve cyclohexane-1,2-dione (1.0 eq) in anhydrous methanol (1.0-1.2 eq).
- Add a catalytic amount of a strong acid, such as p-toluenesulfonic acid (p-TSA) or hydrochloric acid.
- Stir the reaction at room temperature. The progress should be closely monitored by GC-MS or TLC to maximize the yield of the monoketal product and minimize the formation of the diketal.
- Once the desired conversion is achieved, quench the reaction by adding a weak base, such as triethylamine or sodium bicarbonate solution.
- Remove the methanol under reduced pressure.
- Extract the aqueous residue with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate.
- Purify the crude product via column chromatography on silica gel to isolate the target compound.

Chemical Reactivity and Stability

The utility of **2,2-dimethoxycyclohexan-1-one** stems from the differential reactivity of its two functional groups.

- **Acetal Stability:** The dimethyl ketal at the C2 position is stable under neutral and basic conditions, making it an effective protecting group. It is resistant to nucleophiles, organometallics, and reducing agents like sodium borohydride.^[6]
- **Acetal Hydrolysis:** In the presence of aqueous acid (e.g., HCl, H₂SO₄), the ketal will undergo hydrolysis to regenerate the carbonyl group, yielding the parent cyclohexane-1,2-dione.^{[4][6]} This deprotection step is crucial for revealing the second reactive site after modifications have been made elsewhere in the molecule.

- Ketone Reactivity: The unprotected ketone at the C1 position is susceptible to a wide range of standard carbonyl reactions, including:
 - Nucleophilic addition by Grignard or organolithium reagents.
 - Reduction to a secondary alcohol.
 - Wittig olefination.
 - Formation of imines and enamines.[7]



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Caption: Key reactivity pathways of **2,2-dimethoxycyclohexan-1-one**.

Predicted Spectroscopic Profile

While experimental data is unavailable, the spectroscopic characteristics of **2,2-dimethoxycyclohexan-1-one** can be reliably predicted based on analogous structures.[8]

Table 2: Predicted Spectroscopic Data

Technique	Predicted Data
^1H NMR	~3.3-3.5 ppm (s, 6H, -OCH ₃)~1.8-2.6 ppm (m, 8H, cyclohexyl protons)
^{13}C NMR	~205-210 ppm (C=O)~100 ppm (C(OCH ₃) ₂)~50-55 ppm (-OCH ₃)~20-40 ppm (cyclohexyl CH ₂)
IR	~1715 cm ⁻¹ (strong, C=O stretch)~2850-2950 cm ⁻¹ (C-H stretch)~1100-1200 cm ⁻¹ (C-O stretch)
MS (EI)	M ⁺ at m/z = 158Fragment at m/z = 127 (loss of -OCH ₃)

Applications in Research and Drug Development

The primary value of **2,2-dimethoxycyclohexan-1-one** lies in its role as a versatile synthetic intermediate.

- **Building Block for Heterocycles:** 1,2-dicarbonyl compounds are fundamental precursors for the synthesis of various nitrogen- and sulfur-containing heterocycles, which are prevalent scaffolds in pharmaceuticals. By allowing for selective modification at one carbonyl position before revealing the second, this compound provides a strategic advantage in constructing complex heterocyclic systems.
- **Orthogonal Synthesis Strategies:** The ability to deprotect the ketal under acidic conditions, while the rest of the molecule might be sensitive to other reagents, allows for orthogonal synthetic strategies. This is highly valuable in multi-step total synthesis and in the preparation of compound libraries for drug discovery.
- **Relevance to Bioactive Molecules:** While this specific molecule has not been cited in drug development, related structures like cyclohexane-1,3-dione derivatives have been investigated as potential therapeutic agents, for example, in non-small-cell lung cancer research.[9] This highlights the general importance of substituted cyclohexane scaffolds in medicinal chemistry. The synthetic flexibility offered by **2,2-dimethoxycyclohexan-1-one** could be leveraged to create novel analogs of such bioactive compounds.

Conclusion

2,2-dimethoxycyclohexan-1-one, though not a commercially available or widely documented chemical, represents a potent tool for advanced organic synthesis. Its structure as an α -keto acetal provides a platform for selective and controlled chemical manipulations that are crucial in the fields of total synthesis, materials science, and drug discovery. This guide provides a robust theoretical framework, including a plausible synthetic pathway and predicted reactivity, intended to empower researchers to synthesize and utilize this versatile building block in their scientific endeavors. Further experimental validation of the protocols and properties outlined herein is encouraged.

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